

Pd(Xantphos)Cl₂ vs. Pd(dppf)Cl₂ in Suzuki coupling

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Compound of Interest

Compound Name: *Pd(Xantphos)Cl₂*

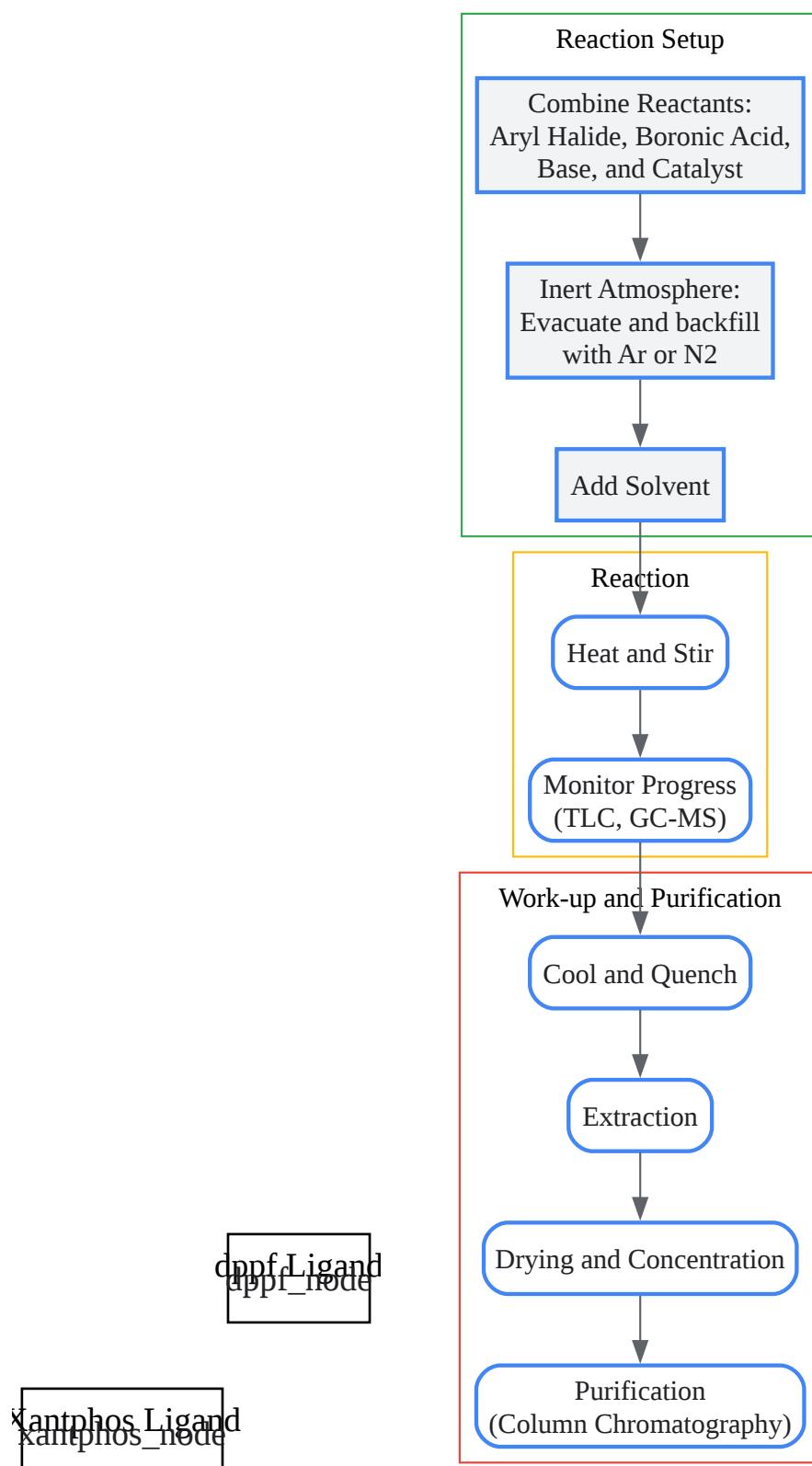
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Catalyst Structures and Mechanistic Overview

Both Pd(dppf)Cl₂ and catalysts derived from the Xantphos ligand are air-stable Pd(II) precatalysts that are reduced *in situ* to the active Pd(0) species, which then enters the catalytic cycle. The ligands, dppf and Xantphos, play a crucial role in stabilizing the palladium center, facilitating oxidative addition and reductive elimination, and influencing the overall efficiency and selectivity of the reaction.

The generally accepted mechanism for the Suzuki-Miyaura coupling is depicted below. The nature of the phosphine ligand (L) significantly impacts the rates of the individual steps and the stability of the palladium intermediates.

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